

Personal protective equipment for handling 6-Bromoquinoline

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Compound of Interest

Compound Name: 6-Bromoquinoline

Cat. No.: B019933

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Essential Safety and Handling Guide for 6-Bromoquinoline

This guide provides critical safety, handling, and disposal information for **6-Bromoquinoline** (CAS No. 5332-25-2), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification

6-Bromoquinoline is classified as a hazardous substance.^[1] Key hazard statements include:

- H302: Harmful if swallowed.^{[2][3][4]}
- H315: Causes skin irritation.^{[2][3][4]}
- H318: Causes serious eye damage.^{[2][3][4]}
- H335: May cause respiratory irritation.^{[2][3][4]}

The GHS pictogram associated with this chemical is GHS07, indicating it is an irritant.^[5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-Bromoquinoline** to minimize exposure.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye/Face Protection	Chemical splash goggles or safety glasses and a face shield.	Must meet ANSI Z.87.1 standards or European Standard EN166.[1][6] A face shield is recommended when there is a risk of splashing.[6]
Skin and Body Protection	Chemical-resistant lab coat (Nomex® or similar flame-resistant material recommended).[6]	The lab coat should be fully buttoned to cover as much skin as possible.[6] Wear suitable protective clothing to prevent skin exposure.[1][5]
Hand Protection	Disposable nitrile gloves.	Inspect gloves before each use.[6] Dispose of contaminated gloves properly after use in accordance with good laboratory practices.[6]
Respiratory Protection	NIOSH-approved respirator (e.g., N95).	Required for handling the solid compound outside of a fume hood or for any procedure that may generate dust.[1][6] All handling of solutions should occur in a certified chemical fume hood.[6]
Footwear	Closed-toe and closed-heel shoes.	Shoes must cover the entire foot.[6]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely managing **6-Bromoquinoline** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is fully operational.[6]
- Verify that a safety shower and an emergency eyewash station are accessible and unobstructed.[5][6]
- Prepare all necessary laboratory equipment (glassware, solvents, etc.) and have them readily accessible within the fume hood to minimize movement.[6]

2. Handling the Solid Compound:

- Perform all weighing and transfers of solid **6-Bromoquinoline** exclusively inside a chemical fume hood to prevent the inhalation of fine particles.[6]
- Use a spatula for transfers to minimize dust creation.[6]
- Keep the container tightly sealed when not in use.[1][7]

3. Solution Preparation:

- When preparing solutions, always add the solvent to the weighed solid, not the other way around.[6]
- If needed, gently swirl the mixture or use sonication to aid dissolution.[6]
- Clearly label the prepared solution with the chemical name, concentration, solvent used, and the date of preparation.[6]

4. Experimental Use:

- Conduct all reactions and procedures involving **6-Bromoquinoline** and its solutions within a chemical fume hood.[6]
- Keep all containers holding the chemical closed when not in use.[6]

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][5] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[3] Seek medical attention if you feel unwell.[1][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and wash it before reuse.[1][7] If skin irritation persists, seek medical advice.[1]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do so.[1][7] Continue rinsing and get immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting.[5] Clean the mouth with water and then drink plenty of water.[1] Never give anything by mouth to an unconscious person.[8] Call a POISON CENTER or doctor if you feel unwell.[7]

Storage and Disposal Plan

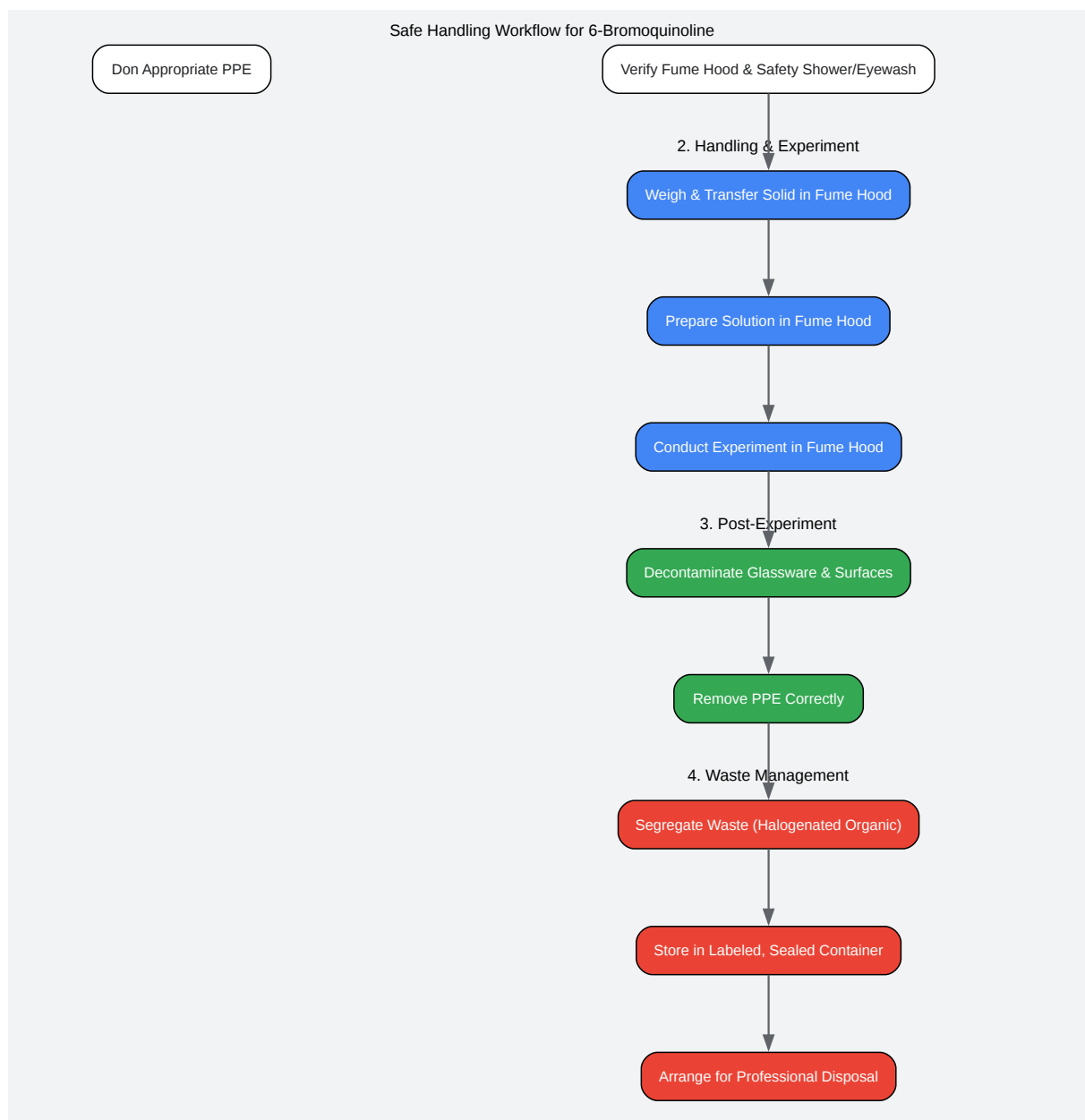
Storage:

- Store in a dry, cool, and well-ventilated area.[1][5]
- Keep the container tightly closed and stored under an inert gas.[5]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[1][5][7]

- The substance is noted to be light-sensitive.[5]

Disposal:

- **6-Bromoquinoline** is a halogenated organic compound and must be disposed of as hazardous waste.[9]
- Collect all waste, including contaminated materials (e.g., gloves, weigh boats, paper towels), in a designated and clearly labeled hazardous waste container for halogenated organic compounds.[9][10]
- Do not dispose of this chemical down the drain or in regular trash.[9][11]
- Follow all local, state, and federal regulations for hazardous waste disposal.[9] Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[1]



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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **6-Bromoquinoline**.

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